

Comparative Characterization Guide: 5-Amino-2,3-Dibromophenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Amino-2,3-dibromophenol

CAS No.: 116632-19-0

Cat. No.: B3215702

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CAS Number: 116632-19-0 Formula: $C_6H_5Br_2NO$ Molecular Weight: 266.92 g/mol

Part 1: Executive Summary & Technical Context

In the synthesis of complex heterocycles and pharmaceuticals, **5-amino-2,3-dibromophenol** serves as a specialized halogenated building block. However, its structural similarity to other brominated aminophenols—specifically the thermodynamically favored 4-amino-2,6-dibromophenol—poses a significant characterization challenge.

This guide addresses the critical need for precise identification. Unlike common reagents with established pharmacopeial standards, **5-amino-2,3-dibromophenol** is often a custom-synthesized intermediate. Consequently, "performance" in this context is defined by purity verification and differentiation from structural isomers.

The Core Challenge: Standard bromination of 3-aminophenol or nitration/reduction sequences can yield mixtures of isomers. Relying solely on a generic melting point range without understanding the thermal behavior of potential impurities can lead to misidentification of the target compound.

Part 2: Comparative Thermal Analysis

The following table contrasts the target compound with its most likely structural isomers and precursors. This data allows researchers to use Melting Point (MP) as a rapid "Go/No-Go" quality gate before investing in expensive spectroscopic analysis.

Table 1: Thermal Properties of Target vs. Common Impurities

Compound Identity	Structure Description	CAS No.[1][2] [3][4][5][6][7] [8]	Melting Point (Experimental)	Role in Analysis
5-Amino-2,3-dibromophenol	Target Compound (Asymmetric)	116632-19-0	Experimental Determination Required*	Primary Analyte
4-Amino-2,6-dibromophenol	Symmetric Isomer (Common Impurity)	609-21-2	195 – 196 °C [1]	Critical Impurity (High MP indicates isomerization)
3,5-Dibromophenol	Deaminated Precursor / Byproduct	626-41-5	79 – 83 °C [2]	Starting Material (Low MP indicates incomplete reaction)
2-Amino-5-bromophenol	Mono-brominated Intermediate	55120-56-4	150 °C (dec.) [3]	Intermediate (Indicates under-bromination)
4-Amino-2,5-dibromophenol	Positional Isomer	872272-33-8	Not widely reported	Secondary Impurity

*Note: Due to the specialized nature of CAS 116632-19-0, public experimental MP data is sparse. It is predicted to melt in the range of 110–140 °C based on asymmetry and trends in related isomers, distinct from the high-melting 2,6-isomer.

Part 3: Experimental Protocols for Validation

Protocol A: Melting Point Determination (Capillary Method)

Use this protocol to screen crude solids immediately after isolation.

- **Sample Prep:** Dry the solid under vacuum (<10 mbar) at 40°C for 4 hours to remove solvent residues (solvents can depress MP by 5–10°C).
- **Loading:** Pack 2–3 mm of sample into a clean glass capillary. Ensure tight packing by tapping the capillary on a hard surface.
- **Ramp Rate:**
 - **Fast Ramp:** 10°C/min up to 90°C.
 - **Critical Ramp:** Slow to 1°C/min from 90°C upwards.
- **Observation:**
 - If melting occurs < 90°C: Reject. Sample likely contains significant 3,5-dibromophenol or solvent.
 - If melting occurs > 180°C: Reject. Sample is likely the symmetric 4-amino-2,6-dibromophenol isomer.
 - If melting occurs 100–150°C: Proceed to Protocol B (NMR) for confirmation.

Protocol B: Structural Confirmation via ¹H-NMR

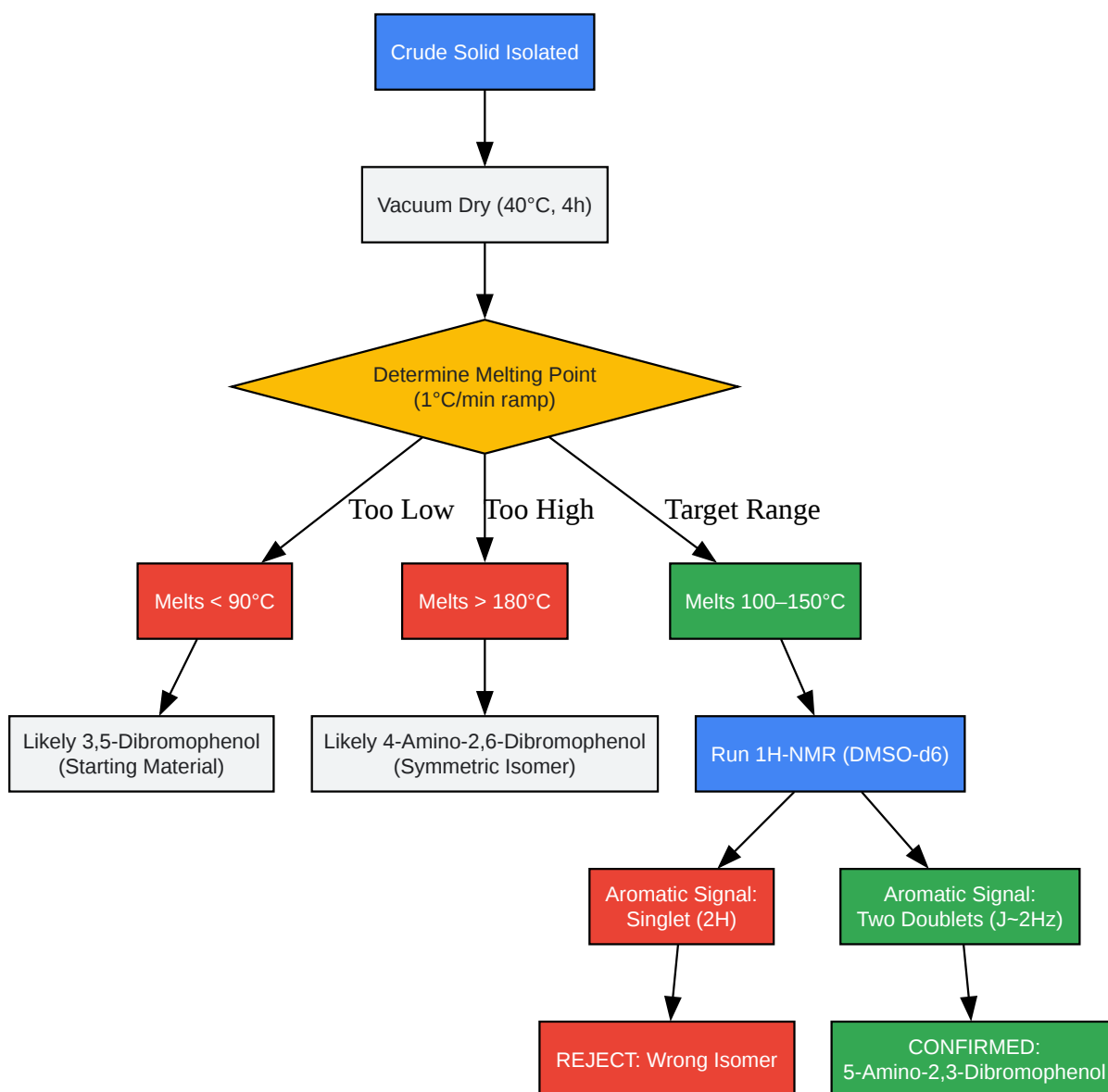
Melting point alone is insufficient due to potential eutectic mixtures. NMR provides definitive proof of the 2,3-substitution pattern.

- **Solvent:** DMSO-d₆ (Phenolic protons are often visible and sharp).
- **Key Diagnostic Signals:**

- Target (5-amino-2,3-dibromo): Look for two distinct doublets (or meta-coupled signals) for the aromatic protons at positions 4 and 6 ($J \sim 2.0$ Hz).
- Impurity (4-amino-2,6-dibromo): Look for a single singlet integrating to 2H (protons at 3 and 5 are equivalent).

Part 4: Decision Logic & Workflow

The following diagram illustrates the logical flow for characterizing the synthesis product.



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Figure 1: Analytical workflow for validating **5-amino-2,3-dibromophenol** purity against common isomeric impurities.

References

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